

# Personal protective equipment for handling 5-Ethoxysalicylic acid

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## Compound of Interest

Compound Name: 5-Ethoxysalicylic acid

Cat. No.: B083589

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## Essential Safety and Handling Guide for 5-Ethoxysalicylic Acid

Disclaimer: No specific Safety Data Sheet (SDS) for **5-Ethoxysalicylic acid** was found. The following guidance is based on the safety data for the closely related compounds, Salicylic Acid and Ethyl Salicylate. Researchers, scientists, and drug development professionals should use this information as a preliminary guide and conduct a thorough risk assessment based on the specific conditions of use.

This guide provides essential safety and logistical information for handling **5-Ethoxysalicylic acid** in a laboratory setting. Adherence to these procedures is critical for ensuring personal safety and experimental integrity.

## Personal Protective Equipment (PPE)

The appropriate level of PPE is crucial to minimize exposure. The following recommendations are based on handling solid salicylic acid derivatives and solutions.

Table 1: PPE for Handling Solid **5-Ethoxysalicylic Acid**

Body Part	Personal Protective Equipment	Specifications
Eyes/Face	Safety glasses or goggles	Must comply with EN 166 (EU) or OSHA 29 CFR 1910.133 (US) standards. <sup>[1]</sup>
Hands	Protective gloves	Nitrile or neoprene gloves are preferred. Dispose of contaminated gloves after use.
Respiratory	Air-purifying respirator	A NIOSH-approved respirator may be necessary if ventilation is inadequate or for large-scale handling.
Body	Laboratory coat or long-sleeved clothing	Provides a barrier against accidental skin contact. <sup>[2]</sup>

Table 2: PPE for Preparing Solutions and Handling Spills of **5-Ethoxysalicylic Acid**

Body Part	Personal Protective Equipment	Specifications
Eyes/Face	Chemical safety goggles and/or face shield	Goggles with indirect ventilation should be worn for splash protection.
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are suitable. Check for compatibility and breakthrough times.
Respiratory	Air-purifying respirator with appropriate cartridges	Recommended when working with solutions that may produce vapors or aerosols, especially in poorly ventilated areas.
Body	Chemical-resistant apron or gown	To be worn over a laboratory coat for added protection against splashes.

## Operational Plan: Handling and Storage

### Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a cool, dry, and well-ventilated area away from direct sunlight and incompatible materials such as strong oxidizing agents and strong bases.[\[1\]](#)[\[3\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)

### Handling and Preparation:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Don the appropriate PPE as outlined in Table 1 or 2.

- Avoid the formation of dust and aerosols.
- When weighing the solid, use a balance with a draft shield.
- If preparing a solution, slowly add the **5-Ethoxysalicylic acid** to the solvent to avoid splashing.

## Emergency Procedures

### First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.[1][3]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[1][3] If skin irritation occurs, get medical advice/attention.[3]
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[3] Seek immediate medical attention.[1][3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give them plenty of water to drink. Call a POISON CENTER or doctor/physician if you feel unwell. [3][4]

### Spill Response:

In the event of a spill, a prompt and informed response is critical.

- Evacuation and Notification: Evacuate non-essential personnel from the immediate spill area. Notify the laboratory supervisor or safety officer.
- Assess the Spill: For small spills of solid material, proceed with cleanup. For large spills, or if you are unsure, contact the institution's environmental health and safety department.
- Cleanup Procedure for Small Spills:
  - Ensure proper PPE is worn, as detailed in Table 2.
  - Gently sweep or vacuum the spilled solid material, avoiding dust generation.
  - For liquid spills, absorb with an inert material (e.g., sand, vermiculite).[5]
  - Place the collected material into a suitable, labeled container for disposal.[2]
  - Clean the spill area with a damp cloth or towel.
  - Place all contaminated cleaning materials into the waste container.

## Disposal Plan

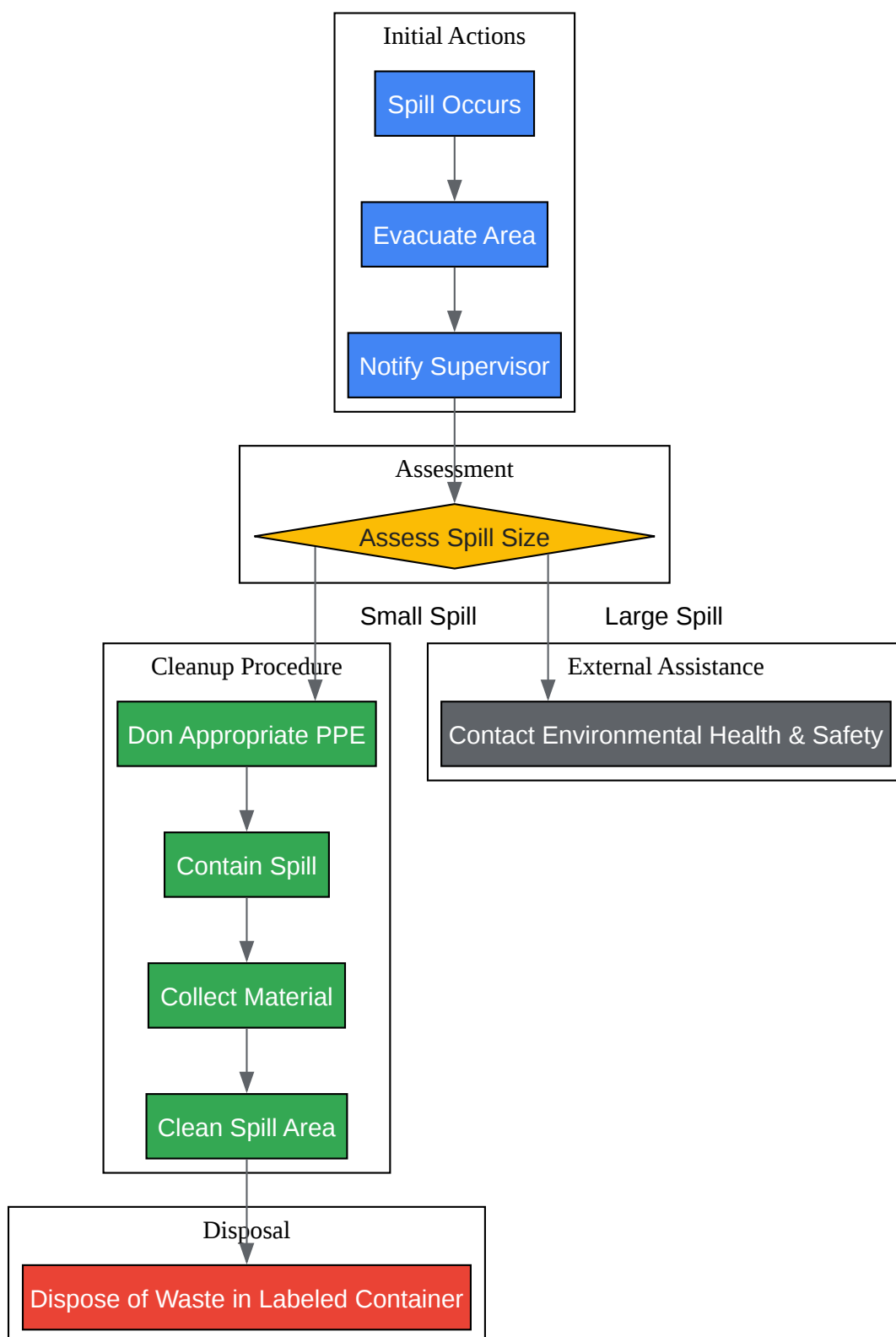
Proper disposal of **5-Ethoxysalicylic acid** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of contents and container to an approved waste disposal plant.[3]  
[4] Do not allow the chemical to enter drains or water sources.[5]
- Contaminated PPE: Contaminated gloves and other disposable PPE should be placed in a designated hazardous waste container. Follow institutional guidelines for the disposal of contaminated lab coats.

## Quantitative Data (Based on Ethyl Salicylate and Salicylic Acid)

Parameter	Value	Source Compound
Acute Oral Toxicity (LD50)	1320 mg/kg (Rat)	Ethyl Salicylate
Flash Point	107 °C / 224.6 °F	Ethyl Salicylate
Boiling Point	234 °C / 453.2 °F	Ethyl Salicylate
Melting Point	2 - 3 °C / 35.6 - 37.4 °F	Ethyl Salicylate

## Experimental Workflow: Spill Response



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Caption: Workflow for responding to a chemical spill.

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## References

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